

3-Chloro-7-azaindole chemical properties and structure

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Compound of Interest

Compound Name: 3-Chloro-7-azaindole

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An In-depth Technical Guide to **3-Chloro-7-azaindole**: Chemical Properties and Structure

Introduction

3-Chloro-7-azaindole, also known by its IUPAC name 3-chloro-1H-pyrrolo[2,3-b]pyridine, is a heterocyclic organic compound belonging to the azaindole class.^[1] The azaindole scaffold is a bioisostere of indole and purine systems, making it a "privileged structure" in medicinal chemistry and drug discovery programs.^{[2][3]} These compounds and their derivatives are of significant interest due to their wide range of biological activities, including potential applications as anticancer, antibacterial, and antiviral agents, as well as kinase inhibitors.^{[2][3]} **3-Chloro-7-azaindole** often serves as a key intermediate in the synthesis of more complex, biologically active molecules.^[4] This document provides a comprehensive overview of its chemical structure, physicochemical properties, and relevant experimental methodologies.

Chemical Structure and Identifiers

The structure of **3-Chloro-7-azaindole** consists of a pyrrole ring fused to a pyridine ring, with a chlorine atom substituted at the 3-position of the bicyclic system.

Identifier	Value
IUPAC Name	3-chloro-1H-pyrrolo[2,3-b]pyridine[1]
Molecular Formula	C ₇ H ₅ ClN ₂ [1][5][6]
CAS Number	80235-01-4[1][6][7]
SMILES	Clc1c[nH]c2ncccc12[7]
InChI	InChI=1S/C7H5ClN2/c8-6-4-10-7-5(6)2-1-3-9-7/h1-4H,(H,9,10)[1][5][7]
InChIKey	PKFDDUMFTQHV FY-UHFFFAOYSA-N[1][5][7]

Physicochemical Properties

The key physicochemical properties of **3-Chloro-7-azaindole** are summarized in the table below. These properties are crucial for its handling, reactivity assessment, and application in chemical synthesis and drug design.

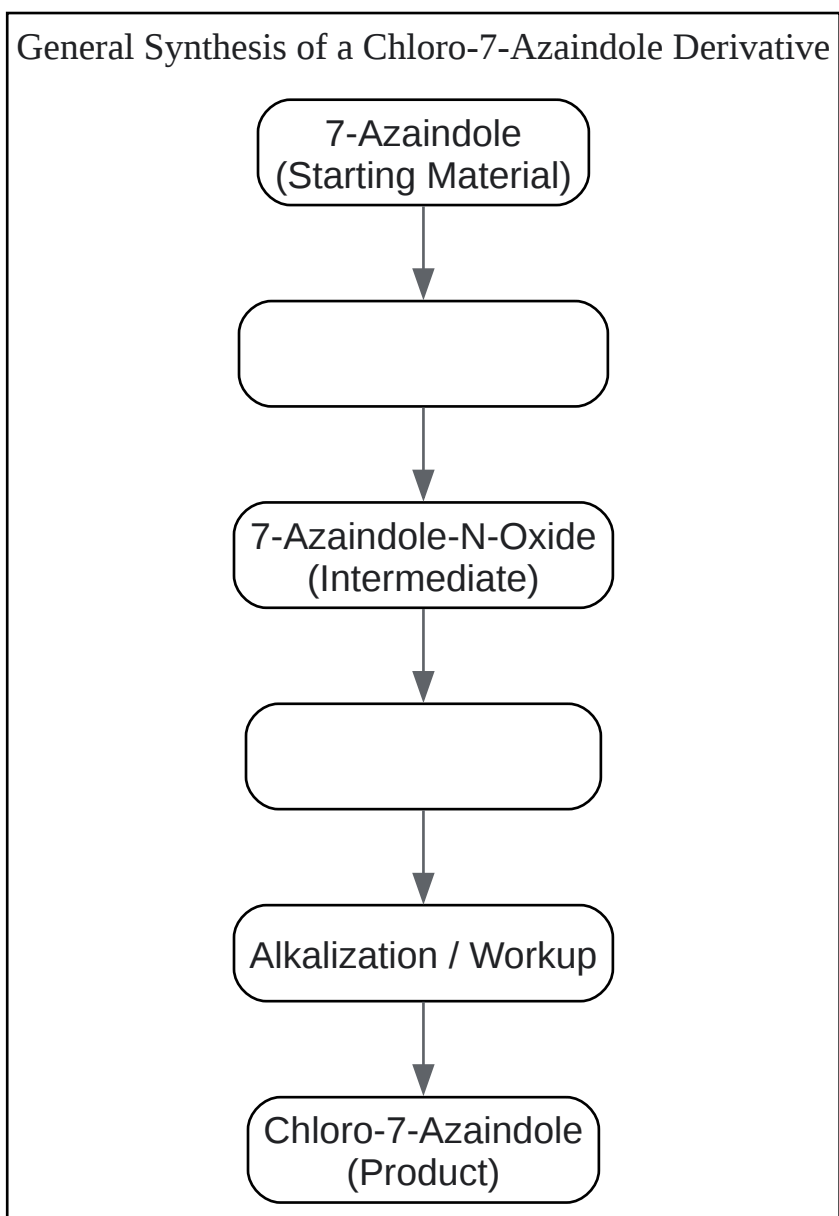
Property	Value
Molecular Weight	152.58 g/mol [1][6][7]
Monoisotopic Mass	152.0141259 Da[1]
Physical Form	Solid[7]
Melting Point	169-173 °C[7]
XlogP	1.9[1][5]
LogP	2.2163[6]
Topological Polar Surface Area (TPSA)	28.68 Å²[6]
Hydrogen Bond Donors	1[6]
Hydrogen Bond Acceptors	1[6]

Experimental Protocols

Synthesis

While specific, detailed protocols for the direct synthesis of **3-Chloro-7-azaindole** are not readily available in the provided literature, general methods for the halogenation of the 7-azaindole core can be inferred. The synthesis of halogenated 7-azaindoles often starts from the parent 7-azaindole. For example, the synthesis of the related 4-chloro-7-azaindole involves an N-oxidation reaction on 7-azaindole using hydrogen peroxide, followed by treatment with a chlorinating agent like phosphorus oxychloride (POCl_3).^[8] A similar electrophilic substitution approach could potentially be adapted for the 3-position.

Another relevant synthetic strategy involves the electrophilic C3 iodination of 7-azaindole using N-iodosuccinimide (NIS), which can then be used in further cross-coupling reactions.^[9] The reactivity of halogeno-7-azaindole derivatives is well-documented, particularly in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura reaction to form C-C bonds.^[9]
^[10]



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Caption: A logical workflow for the synthesis of a chloro-7-azaindole derivative.

Spectroscopic Characterization

The structural confirmation of **3-Chloro-7-azaindole** and its derivatives relies on standard spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are used to confirm the arrangement of protons and carbon atoms, respectively, and to verify the position of the chloro-substituent.[\[11\]](#)
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, confirming the molecular formula.[\[12\]](#)
- Infrared (IR) Spectroscopy: Used to identify functional groups present in the molecule, such as the N-H stretch of the pyrrole ring.[\[12\]](#)[\[13\]](#)

While specific spectral data for **3-Chloro-7-azaindole** is not detailed in the search results, documentation including NMR and MS data is often available from commercial suppliers.[\[14\]](#)

Reactivity and Biological Significance

3-Chloro-7-azaindole is a versatile chemical building block. The chlorine atom at the 3-position can participate in various chemical transformations, particularly palladium-catalyzed cross-coupling reactions, allowing for the introduction of diverse functional groups.[\[10\]](#)

The 7-azaindole core is a key pharmacophore in a multitude of biologically active compounds.[\[15\]](#) Derivatives have shown significant potential as:

- Kinase Inhibitors: The azaindole scaffold is used in the design of inhibitors for various kinases, such as CHK1, which are targets in cancer therapy.[\[2\]](#)[\[16\]](#)
- Anticancer Agents: Meriolins, a class of 3-substituted 7-azaindoles, display strong cytotoxic potential against leukemia and lymphoma cell lines.[\[17\]](#) A derivative of 5-chloro-7-azaindole showed potent cytotoxicity against specific cancer cell lines and could induce apoptosis.[\[18\]](#)
- Antimicrobial and Antiviral Agents: The broader class of azaindole compounds has been investigated for anti-inflammatory, antioxidant, and antibacterial properties.[\[4\]](#)[\[8\]](#)

The compound itself is considered a useful tool for research and as an intermediate for synthesizing these more complex, pharmacologically active molecules.[\[4\]](#)[\[19\]](#)

Safety and Handling

According to GHS classifications, **3-Chloro-7-azaindole** is toxic if swallowed, causes skin irritation, causes serious eye damage, and may cause respiratory irritation.[1][7] Appropriate personal protective equipment (PPE), such as gloves, eye shields, and dust masks, should be used when handling this compound.[7] It should be stored in a well-ventilated place at appropriate temperatures, often recommended as 4°C for long-term storage.[6]

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